

An In-depth Technical Guide to 4-(3-Methylpyrazin-2-yl)morpholine

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	4-(3-Methylpyrazin-2-yl)morpholine
CAS No.:	704864-86-8
Cat. No.:	B2465915

[Get Quote](#)

A Note on a Niche Compound: Publicly available, in-depth research specifically dedicated to **4-(3-Methylpyrazin-2-yl)morpholine** is limited. This guide synthesizes foundational data with expert analysis of its structural motifs—the substituted pyrazine and morpholine rings—and draws upon documented methodologies for closely related analogs to provide a comprehensive technical overview for research and development professionals.

Core Concepts and Structural Significance

4-(3-Methylpyrazin-2-yl)morpholine belongs to the N-heteroarylmorpholine class of compounds. This structural class is of significant interest in medicinal chemistry and drug development. The molecule's architecture combines two key pharmacophores:

- **A Substituted Pyrazine Ring:** Pyrazine and its derivatives are important scaffolds in pharmacology, known for a wide range of biological activities. The methyl substitution on the pyrazine ring can influence the molecule's electronic properties, lipophilicity, and metabolic stability, which are critical parameters in drug design.

- **A Morpholine Ring:** The morpholine moiety is considered a "privileged scaffold" in Central Nervous System (CNS) drug discovery. Its inclusion in a molecule can enhance aqueous solubility, improve metabolic stability, and provide a favorable lipophilic–hydrophilic balance, which may improve permeability across the blood-brain barrier. The morpholine ring's nitrogen atom is basic, allowing for salt formation, while the ether oxygen can act as a hydrogen bond acceptor.

The fusion of these two rings creates a molecule with potential for nuanced interactions with biological targets, making it a valuable building block for creating libraries of compounds for screening and development.

Physicochemical and Structural Data

While extensive experimental data for the title compound is not widely published, its core physical and chemical properties can be defined. For comparative context, data for the closely related analog, 4-(pyrazin-2-yl)morpholine, is also presented.

Property	4-(3-Methylpyrazin-2-yl)morpholine	4-(pyrazin-2-yl)morpholine
Molecular Formula	C ₉ H ₁₃ N ₃ O	C ₈ H ₁₁ N ₃ O
Molecular Weight	179.22 g/mol	165.19 g/mol
CAS Number	Data Not Publicly Available	6299-87-2
Appearance	Inferred: Solid or Oil	Crystalline solid
Canonical SMILES	<chem>CC1=NC=CN=C1N2CCOCC2</chem>	<chem>C1COCCN1C2=NC=CN=C2</chem>
InChI Key	Data Not Publicly Available	Data Not Publicly Available

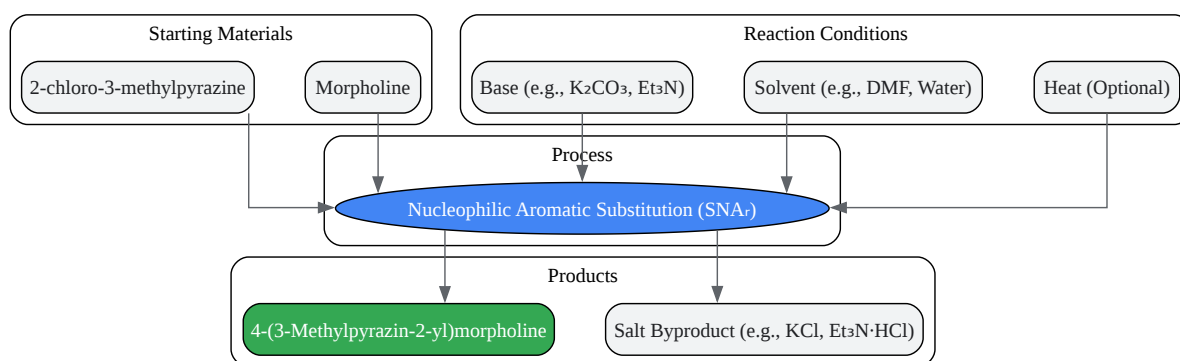
Data for **4-(3-Methylpyrazin-2-yl)morpholine** is calculated. Data for the analog is from published studies.

Synthesis and Experimental Protocol

A specific, validated protocol for **4-(3-Methylpyrazin-2-yl)morpholine** is not available in peer-reviewed literature. However, a robust synthesis can be confidently proposed based on

established methods for analogous C-N bond formations, such as nucleophilic aromatic substitution (S_NA_r) or the Buchwald-Hartwig amination. The most direct and likely pathway involves the reaction of 2-chloro-3-methylpyrazine with morpholine.

Proposed Synthesis Workflow



[Click to download full resolution via product page](#)

Caption: Proposed synthesis of **4-(3-Methylpyrazin-2-yl)morpholine**.

Step-by-Step Protocol (Hypothetical, adapted from analogs)

This protocol is adapted from the successful synthesis of 4-(pyrazin-2-yl)morpholine and is expected to be highly effective for the title compound.

- **Reactor Setup:** To a clean, dry round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add 2-chloro-3-methylpyrazine (1.0 equivalent).
- **Solvent and Reagent Addition:** Add a suitable solvent such as Dimethylformamide (DMF) or, for a greener approach, water^[1]. To this solution, add morpholine (1.1 to 1.5 equivalents).

- **Base Addition:** Add a base such as triethylamine (Et₃N, 1.5 equivalents) or potassium carbonate (K₂CO₃, 2.0 equivalents). The base acts as a scavenger for the HCl generated during the reaction, driving the equilibrium towards the product.
- **Reaction Execution:** Stir the suspension at room temperature. The reaction can be gently heated (e.g., to 80-100 °C) to increase the rate if necessary.
- **Monitoring:** Monitor the progress of the reaction by Thin-Layer Chromatography (TLC) until the starting material (2-chloro-3-methylpyrazine) is consumed.
- **Work-up and Isolation:**
 - Upon completion, cool the reaction mixture to room temperature.
 - If using an organic solvent, dilute the mixture with a suitable organic solvent like ethyl acetate and wash with water to remove the salt byproduct and excess base.
 - If using water as a solvent, the product can often be extracted directly with a solvent like isopropyl acetate[1].
 - Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄), filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel, using a solvent system such as ethyl acetate/hexane to yield the pure **4-(3-Methylpyrazin-2-yl)morpholine**.

Applications in Research and Drug Development

The N-heteroarylmorpholine scaffold is prevalent in molecules targeting the central nervous system. The physicochemical properties imparted by the morpholine ring are key to this utility.

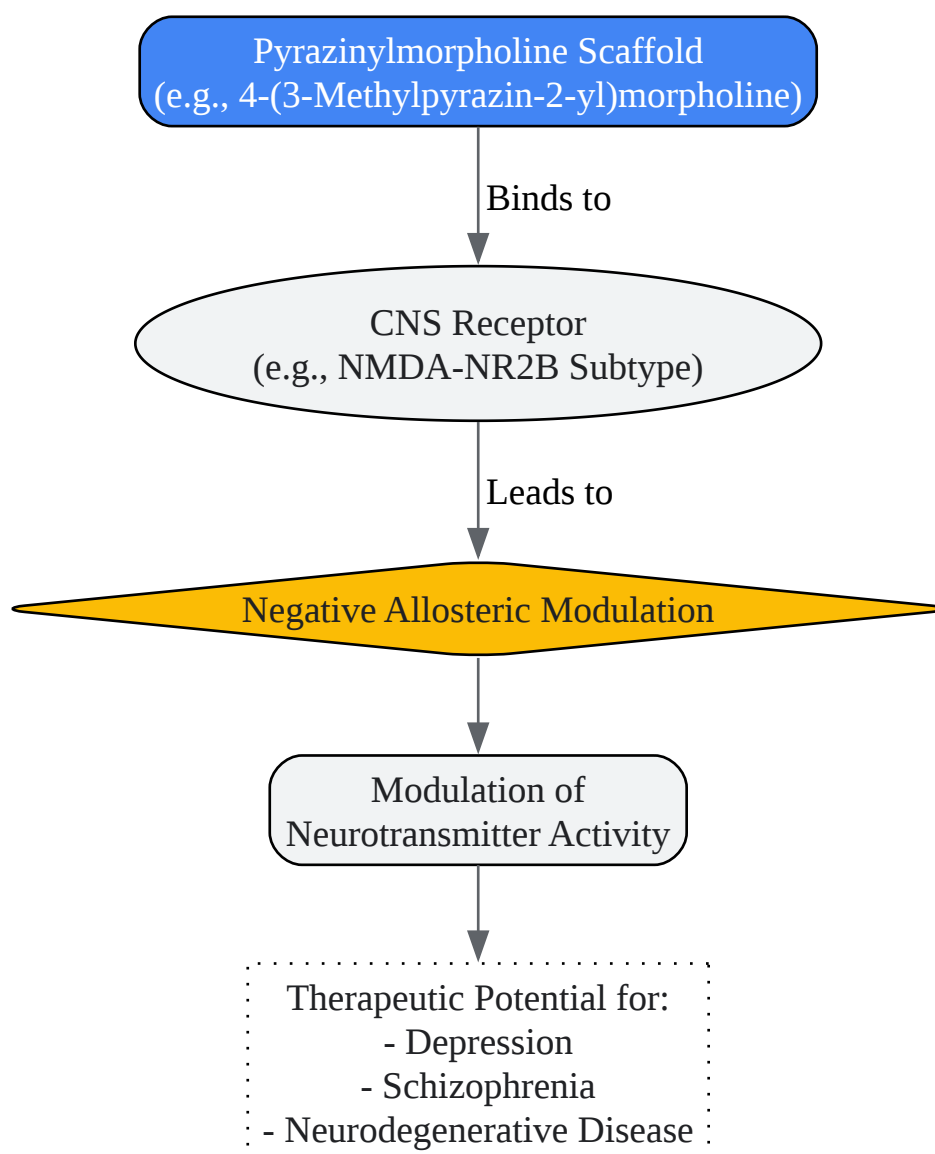
Role as a CNS-Active Scaffold

The morpholine ring is a versatile tool for medicinal chemists. It can:

- **Modulate Pharmacokinetics:** The ring's polarity and basicity can improve a compound's solubility and metabolic profile.

- Enhance Blood-Brain Barrier (BBB) Permeability: The balance of hydrophilicity (from the heteroatoms) and lipophilicity (from the hydrocarbon backbone) is often ideal for crossing the BBB.
- Act as a Hinge or Scaffold: It can correctly orient other pharmacophoric elements of a molecule to optimize binding with a biological target.

Derivatives of pyrazinyl-morpholine are being investigated for their activity as negative allosteric modulators (NAMs) of the NR2B subtype of the NMDA receptor. This mechanism is relevant for treating a range of neurological and psychiatric disorders.



[Click to download full resolution via product page](#)

Caption: Conceptual role of pyrazinylmorpholines in CNS modulation.

This class of compounds, including **4-(3-Methylpyrazin-2-yl)morpholine**, represents a promising area of research for developing novel therapeutics for conditions such as schizophrenia, depression, and neurodegenerative diseases.

Safety and Handling

Specific toxicology data for **4-(3-Methylpyrazin-2-yl)morpholine** is not available. Standard laboratory precautions for handling novel chemical entities should be followed:

- Work in a well-ventilated fume hood.
- Wear appropriate Personal Protective Equipment (PPE), including safety glasses, gloves, and a lab coat.
- Avoid inhalation, ingestion, and skin contact.
- Consult the Safety Data Sheet (SDS) from the supplier for specific handling and disposal information.

Conclusion

4-(3-Methylpyrazin-2-yl)morpholine is a heterocyclic compound with significant potential as a building block in drug discovery, particularly for CNS-active agents. While detailed public data on this specific molecule is sparse, a robust understanding of its properties and reactivity can be inferred from its constituent pyrazine and morpholine scaffolds and from the chemistry of its close structural analogs. The synthetic routes are well-established, and its structural motifs are associated with favorable pharmacokinetic properties, making it a compound of high interest for further investigation by researchers and drug development professionals.

References

- Amination of Heteroaryl Chlorides: Palladium Catalysis or SN Ar in Green Solvents?. (2021). Molecules. Available at: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- To cite this document: BenchChem. [An In-depth Technical Guide to 4-(3-Methylpyrazin-2-yl)morpholine]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2465915/docs#an-in-depth-technical-guide-to-4-3-methylpyrazin-2-yl-morpholine>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check